Comparing 1-Hydroxycyclopropane-1-carboxamide with cyclopropanecarboxamide

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Compound of Interest

Compound Name:	*1-Hydroxycyclopropane-1-carboxamide*
CAS No.:	*137682-88-3*
Cat. No.:	*B3321728*

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An In-Depth Comparative Guide to **1-Hydroxycyclopropane-1-carboxamide** and Cyclopropanecarboxamide for Advanced Research

For research scientists and professionals in drug development, the selection of molecular scaffolds is a critical decision that dictates the future trajectory of a research program. The cyclopropane ring, a motif of increasing importance, is prized for its unique conformational and electronic properties. Its inherent strain and rigid structure can confer enhanced metabolic stability, improved binding affinity, and better membrane permeability to drug candidates.[1][2][3]

This guide provides a detailed, objective comparison of two closely related cyclopropane-containing building blocks: the established Cyclopropanecarboxamide and its functionalized analogue, **1-Hydroxycyclopropane-1-carboxamide**. We will move beyond a simple cataloging of properties to explore the causal relationships between their structural differences and their potential performance in synthetic and medicinal chemistry contexts. Through experimental protocols, comparative data, and mechanistic insights, this document serves as a practical resource for informed decision-making in your research endeavors.

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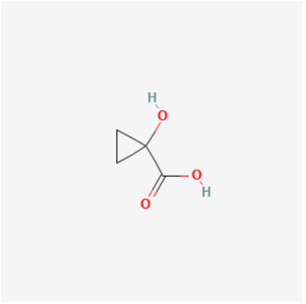
Molecular Overview: Structure and Physicochemical Properties

The fundamental difference between the two molecules is the introduction of a hydroxyl (-OH) group at the C1 position of the cyclopropane ring, directly adjacent to the carboxamide functional group. This substitution transforms the carbon from a methylene group to a tertiary alcohol.

Property	Cyclopropanecarboxamide	1-Hydroxycyclopropane-1-carboxamide
Structure		
CAS Number	6228-73-5[4][5]	17994-25-1 (for the parent acid)[6][7]
Molecular Formula	C_4H_7NO[4][5]	$C_4H_7NO_2$
Molecular Weight	85.10 g/mol [4][5]	101.10 g/mol
Melting Point	120-122 °C[5]	108-110 °C (for the parent acid)[6][8]
Calculated LogP	-0.118 to -0.87[5][9]	-0.5 (XLogP3-AA for parent acid)[7]
Hydrogen Bond Donors	1 (from $-NH_2$)	2 (from $-NH_2$ and -OH)[7]
Hydrogen Bond Acceptors	1 (from C=O)	2 (from C=O and -OH)[7]

The presence of the hydroxyl group in **1-Hydroxycyclopropane-1-carboxamide** introduces significant changes:

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- Polarity and Solubility: With an additional hydroxyl group capable of hydrogen bonding, **1-hydroxycyclopropane-1-carboxamide** is predicted to have greater aqueous solubility than cyclopropanecarboxamide. This is a critical advantage in many biological assays and for improving the pharmacokinetic profile of potential drug candidates.[10]

- Synthetic Versatility: The tertiary alcohol provides an additional reactive handle for subsequent chemical modifications (e.g., esterification, etherification), allowing for a broader exploration of chemical space during lead optimization.[10]

- Pharmacophore Potential: The hydroxyl group can act as a crucial hydrogen bond donor or acceptor, potentially enabling stronger and more specific interactions with biological targets like enzymes or receptors.

Synthesis and Experimental Protocols

The synthetic accessibility of a building block is a key determinant of its utility. Both compounds can be prepared through straightforward and scalable synthetic routes.

Synthesis of Cyclopropanecarboxamide

A common and efficient method involves the amidation of cyclopropanecarbonyl chloride.[11] [12] This reaction is typically high-yielding and proceeds under mild conditions.

- Dissolve cyclopropanecarbonyl chloride (1.0 g, 9.61 mmol) in dichloromethane (10 mL) in a flask equipped with a magnetic stirrer.

- At room temperature, bubble ammonia gas through the well-stirred solution.

- Continue the ammonia purge for approximately 2 hours, monitoring the reaction by TLC until the starting material is consumed.

- Remove the solvent under reduced pressure using a rotary evaporator.

- Redissolve the resulting residue in ethyl acetate and filter to remove ammonium chloride precipitate.

- Concentrate the filtrate to yield pure cyclopropanecarboxamide as a crystalline solid (Expected yield: ~100%).[11]

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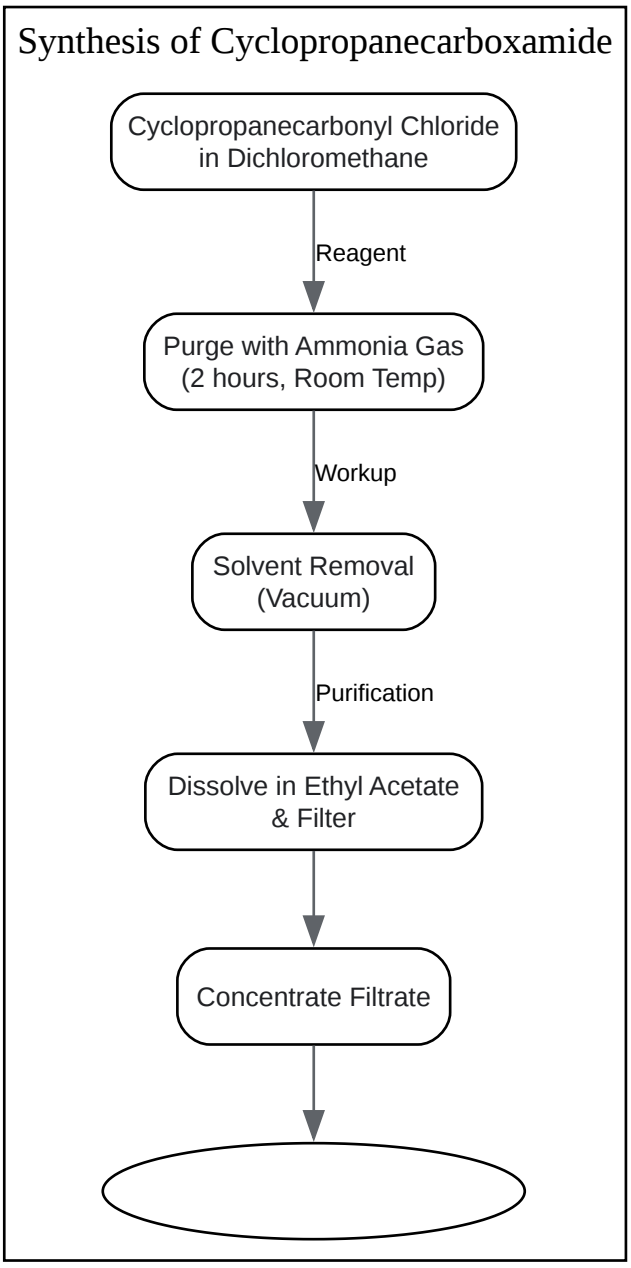

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Caption: Workflow for the synthesis of Cyclopropanecarboxamide.

An alternative route involves the direct amidation of cyclopropanecarboxylic esters, often catalyzed by an alkali metal alcoholate, which is suitable for larger-scale industrial production. [13][14]

Synthesis of 1-Hydroxycyclopropane-1-carboxamide

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The synthesis of this hydroxylated analogue is best approached in two stages: formation of the hydroxy acid precursor, followed by amidation.

Part A: Synthesis of 1-Hydroxycyclopropanecarboxylic Acid[15][16]

- Dissolve methyl 1-aminocyclopropanecarboxylate (e.g., 10.4 mol) in an aqueous solution of sulfuric acid (1.0 molar equivalent) and cool the mixture to 0-5 °C in an ice bath.
- Slowly add an aqueous solution of sodium nitrite (1.1 molar equivalents) to the reaction mixture while maintaining the low temperature.
- Stir the reaction at room temperature for 1 hour to facilitate the diazotization.
- In a separate flask, bring a second solution of aqueous sulfuric acid (1.0 molar equivalent) to reflux.
- Add the cold reaction mixture dropwise to the refluxing sulfuric acid solution.
- After the addition is complete, stop heating and allow the reaction to cool. The product, 1-hydroxycyclopropanecarboxylic acid, can be isolated via extraction and concentration. This process typically yields 60-70%.[16]

Part B: Amidation of 1-Hydroxycyclopropanecarboxylic Acid

- Dissolve 1-hydroxycyclopropanecarboxylic acid (1.0 eq) in an appropriate solvent such as DMF.
- Add an amide coupling reagent, for example, HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) (1.1 eq), and a non-nucleophilic base like DIPEA (N,N-Diisopropylethylamine) (2.0 eq).[1]
- Stir the mixture for 15-30 minutes at room temperature to form the activated ester.
- Introduce a source of ammonia (e.g., a solution of ammonia in an organic solvent or ammonium chloride with an additional equivalent of base).
- Monitor the reaction by TLC. Upon completion, perform a standard aqueous workup and purification by chromatography or recrystallization to obtain **1-hydroxycyclopropane-1-**

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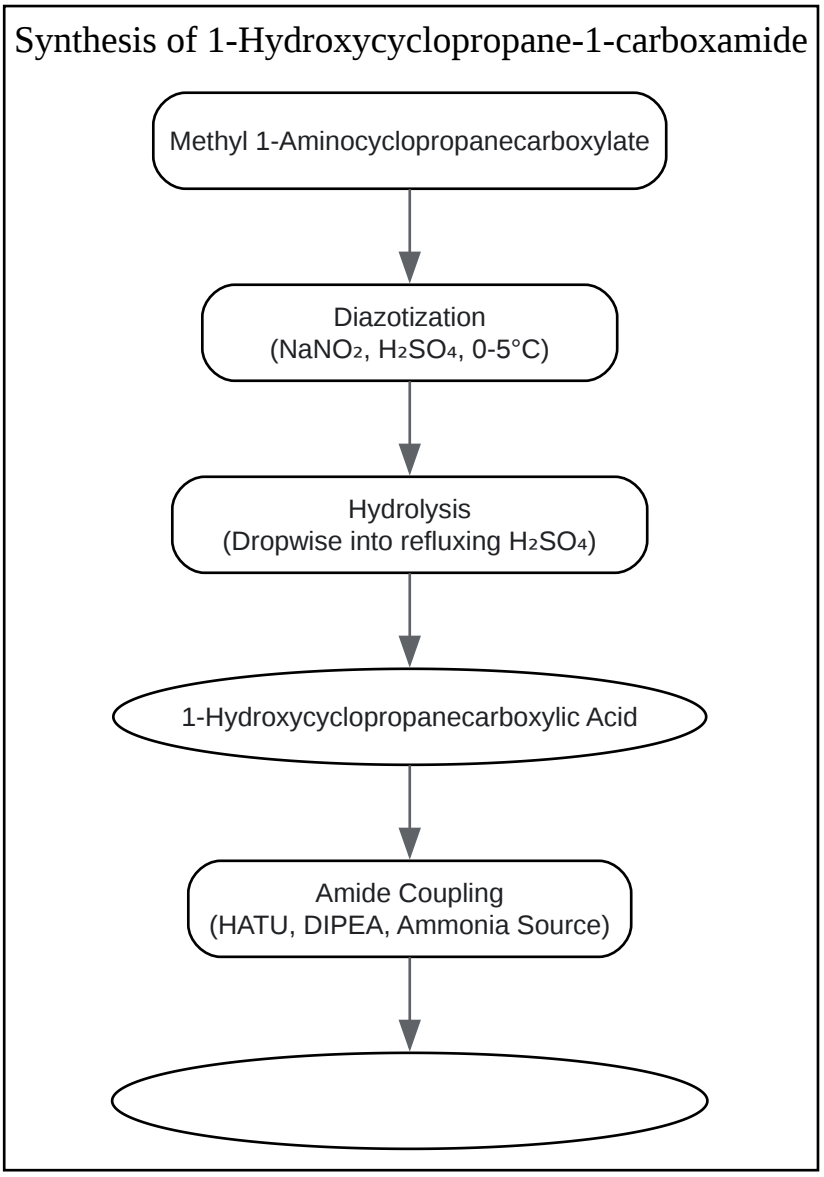
carboxamide.



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Caption: Two-stage workflow for synthesizing the hydroxylated amide.

Comparative Biological Activity and Applications

The true value of these building blocks lies in their application in creating biologically active molecules.[17] The cyclopropane moiety is a stable bioisostere for other chemical groups and is found in numerous natural products and FDA-approved drugs.[18][19][20]

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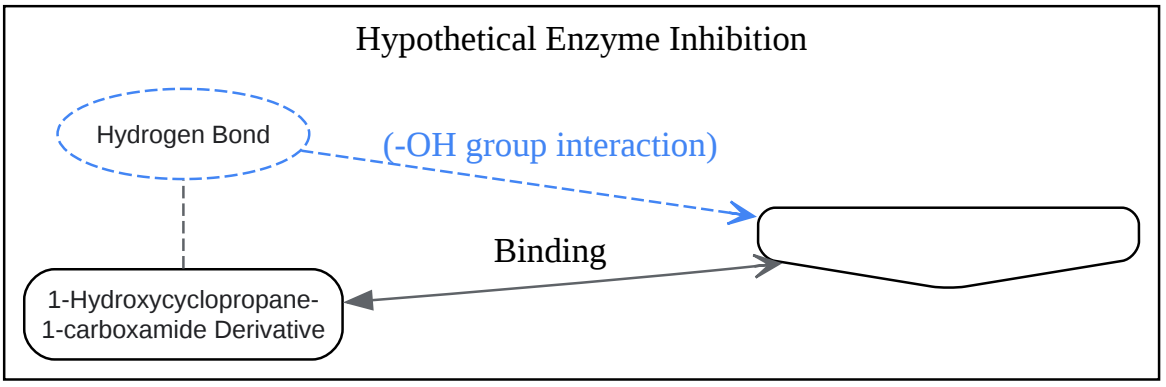
- Cyclopropanecarboxamide is a well-established intermediate in the pharmaceutical and fine chemical industries.[21] It is a key component in the synthesis of the antiplatelet agent Prasugrel, highlighting its industrial relevance.[22] While broadly useful, its primary role is as a structural scaffold. However, researchers must be aware of potential metabolic liabilities. The corresponding metabolite, cyclopropane carboxylic acid, has been implicated in hepatic toxicity through the inhibition of mitochondrial fatty acid β-oxidation.[23]

- **1-Hydroxycyclopropane-1-carboxamide**, while less established, offers intriguing possibilities. The parent acid is used to prepare molecules with potential anticancer activity.[10] The strategic placement of the hydroxyl group can fundamentally alter the biological profile of a derivative molecule. It can introduce a key interaction point with a protein target that is absent in the non-hydroxylated analogue, potentially leading to a significant increase in potency and selectivity. This makes it a highly attractive scaffold for fragment-based drug discovery (FBDD) and lead optimization campaigns.



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Caption: Role of the hydroxyl group in target binding.

Conclusion and Future Outlook

This guide provides a comparative analysis of two valuable chemical building blocks, moving from fundamental properties to practical applications.

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Feature	Cyclopropanecarboxamide	1-Hydroxycyclopropane-1-carboxamide
Core Value	Established, versatile structural scaffold.	Functionalized scaffold with enhanced properties.
Key Advantage	High-yielding, single-step synthesis.	Increased polarity, synthetic handles, pharmacophore potential.
Primary Application	Intermediate for known APIs (e.g., Prasugrel).[22]	Promising scaffold for novel drug discovery.[10]
Consideration	Potential for toxicity via its carboxylic acid metabolite.[23]	Requires a multi-step synthesis.

In summary:

Cyclopropanecarboxamide remains a foundational building block for incorporating the cyclopropane motif. Its straightforward synthesis and proven utility make it a reliable choice for established synthetic campaigns.

1-Hydroxycyclopropane-1-carboxamide represents a more advanced and functionalized alternative. The strategic inclusion of a hydroxyl group provides tangible benefits in terms of physicochemical properties and opens up new avenues for molecular design and target interaction. For researchers aiming to develop novel therapeutics with optimized properties and explore new binding modes, **1-hydroxycyclopropane-1-carboxamide** is a compelling and promising scaffold that warrants significant consideration. Its potential to enhance solubility and introduce key pharmacophoric features makes it an invaluable tool in the modern medicinal chemist's arsenal.

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